

2-Deuteriooxypropane proper disposal procedures

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Compound of Interest

Compound Name: 2-Deuteriooxypropane

CAS No.: 3979-51-9

Cat. No.: B032920

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Operational Disposal Guide: **2-Deuteriooxypropane** (Isopropyl Alcohol-d1)[1][2]

Executive Summary & Chemical Profile

2-Deuteriooxypropane (Commonly: Isopropyl Alcohol-d1 or 2-Propanol-d1) is a stable, deuterated isotopologue of isopropanol used primarily as a solvent in Nuclear Magnetic Resonance (NMR) spectroscopy.[1][2]

While chemically similar to standard isopropanol, its disposal requires specific attention to isotopic stewardship and regulatory compliance. Contrary to common misconceptions among junior researchers, this compound is NOT radioactive. However, it is a Class IB Flammable Liquid and must be managed as hazardous chemical waste under RCRA regulations.

Immediate Safety Profile:

- RCRA Waste Code: D001 (Ignitable)[3][4]
- Primary Hazard: Highly Flammable (Flash Point: 12°C)[5]

- Secondary Hazard: Serious Eye Irritant / Vapors may cause drowsiness.[1][5]

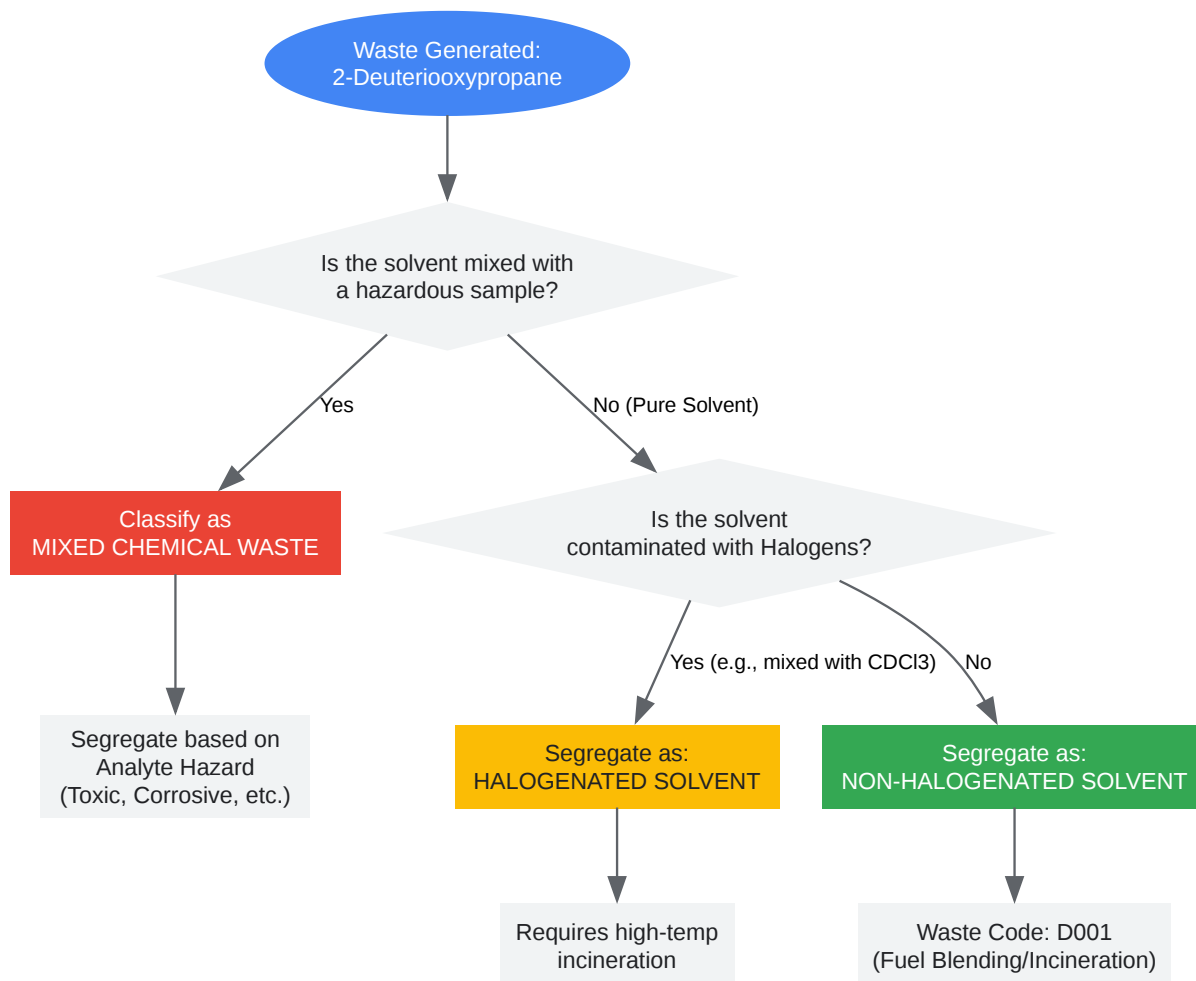
Technical Specifications Table

Property	Data	Relevance to Disposal
CAS Number	3979-51-9	Use for waste manifesting and inventory tracking.[1][2]
Chemical Formula		The deuterium is on the hydroxyl group.[1][2]
Flash Point	12°C (54°F)	CRITICAL: Must be stored/disposed away from oxidizers and heat.[2][5]
Boiling Point	82°C	Volatile; containers must be tightly sealed to prevent emission.[1][2][5]
Solubility	Miscible with water	DO NOT pour down drains.[1][2] Miscibility facilitates groundwater contamination.[1]
Isotopic Stability	Exchangeable	The -OD deuterium rapidly exchanges with atmospheric moisture ().[1][2]

Pre-Disposal Assessment: The Decision Matrix

Before disposing of **2-Deuteriooxypropane**, you must characterize the waste stream.[1][6] In NMR workflows, the solvent is rarely pure; it is often mixed with analytes.

Core Directive: The hazard of the solute (analyte) often supersedes the hazard of the solvent.



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Figure 1: Waste Stream Classification Logic for Deuterated Solvents.

Operational Disposal Protocol

This protocol ensures compliance with EPA resource conservation and recovery act (RCRA) standards.[1]

Step 1: Waste Segregation (The "Halogen Rule")

- The Science: **2-Deuteriooxypropane** is a non-halogenated organic solvent.[1] Waste disposal facilities often separate "Halogenated" (e.g., Chloroform-d) from "Non-Halogenated"

solvents because halogenated compounds create acidic gases (HCl) when burned, requiring expensive scrubbers.[1]

- Action: Unless you have mixed this with Chloroform-d or Methylene Chloride-d2, segregate this into the Non-Halogenated Organic Solvents carboy.[1][2]
- Warning: Mixing non-halogenated solvents into a halogenated waste stream increases disposal costs significantly.[1]

Step 2: Container Selection & Preparation

- Material: Use High-Density Polyethylene (HDPE) or Glass carboys.[1]
- Venting: If the waste contains reactive analytes, use a vented cap (e.g., Nalgene Eco-Funnel) to prevent pressure buildup. For pure **2-Deuteriooxypropane**, a standard tight-sealing cap is required to prevent volatile organic compound (VOC) emissions.[1][2]
- Grounding: When transferring large volumes (>4 Liters), ensure the receiving drum is grounded to prevent static discharge ignition, as the flash point is only 12°C [1].

Step 3: Labeling Requirements

Do not use vague terms like "NMR Waste." Labels must be specific to satisfy regulatory audits.

Required Label Elements:

- Full Chemical Name: 2-Propanol-d1 (or **2-Deuteriooxypropane**).[1][2]
- Hazard Class: Flammable Liquid.[1]
- Composition: If a mixture, list constituents by % volume (e.g., 99% 2-Propanol-d1, <1% Unknown Organic Analyte).

Step 4: Storage & Pickup

- Store in a Flammable Safety Cabinet until pickup.
- Do not exceed the "Satellite Accumulation Area" limits (typically 55 gallons, though lab limits are usually much lower).

- Schedule pickup through your facility's EHS portal.[1]

Scientific Context: Deuterium Exchange & Environmental Impact

Why not drain disposal? Even though isopropanol is miscible with water, pouring it down the drain is a violation of the Clean Water Act and local POTW (Publicly Owned Treatment Works) regulations due to its flammability and biological oxygen demand (BOD) load [2].

The Isotope Factor: The deuterium on the hydroxyl group (

) is "labile." Upon contact with atmospheric moisture or water in a waste tank, the following exchange occurs rapidly:

Consequently, attempting to "recover" or "recycle" this specific solvent from a mixed aqueous waste stream is economically unfeasible.[1] The deuterium is effectively diluted into the water. Incineration (thermal destruction) is the only viable end-of-life path.[1]

Emergency Procedures

Spill Response (Small Scale < 500mL):

- Evacuate & Eliminate Sources of Ignition: Turn off hot plates and stirrers immediately.
- PPE: Wear nitrile gloves and safety goggles.[1] (Nitrile provides good short-term splash protection for isopropanol).[1]
- Containment: Use a solvent absorbent pad or vermiculite.[1] Do not use paper towels as they increase the surface area for flammable vapor generation.[1]
- Disposal: Place the soaked absorbent into a sealed bag and label as "Debris contaminated with Flammable Solvent."

Exposure:

- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present.[1][5]

- Skin Contact: Wash with soap and water.[1] Isopropanol defats the skin; apply moisturizer after washing.[1]

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